

# An In-depth Technical Guide to 1-Bromo-2,2-dimethoxypropane

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## Compound of Interest

Compound Name: 1-Bromo-2,2-dimethoxypropane

CAS No.: 126-38-5

Cat. No.: B085933

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **1-Bromo-2,2-dimethoxypropane** (CAS No. 126-38-5), a versatile synthetic intermediate. The document details its chemical structure, physicochemical properties, and spectroscopic data. Furthermore, it includes a detailed experimental protocol for its synthesis and for its analysis via various spectroscopic techniques. This guide is intended to be a valuable resource for professionals in organic synthesis and drug development, facilitating the effective utilization of this compound in research and development.

## Chemical Identity and Structure

**1-Bromo-2,2-dimethoxypropane**, also known as bromoacetone dimethyl acetal, is a halogenated acetal. Its structure features a propane backbone with a bromine atom at the C1 position and two methoxy groups at the C2 position, which protects a ketone functionality.

- CAS Number: 126-38-5

- Molecular Formula: C<sub>5</sub>H<sub>11</sub>BrO<sub>2</sub>
- Molecular Weight: 183.04 g/mol
- IUPAC Name: **1-bromo-2,2-dimethoxypropane**
- SMILES: COC(C)(CBr)OC
- InChI Key: SGTITUFGCGGICE-UHFFFAOYSA-N

Chemical Structure:

## Physicochemical and Spectroscopic Data

The properties of **1-Bromo-2,2-dimethoxypropane** are summarized in the tables below, providing a quick reference for laboratory use.

### Table 1: Physicochemical Properties

Property	Value	Reference(s)
Appearance	Clear colorless to pale yellow liquid	
Boiling Point	83-87 °C at 80 mmHg	
Density	1.355 g/mL at 25 °C	
Refractive Index (n <sub>20</sub> /D)	1.447	
Flash Point	41 °C (105.8 °F) - closed cup	
Solubility	Soluble in common organic solvents.	
Sensitivity	Moisture Sensitive	

### Table 2: Spectroscopic Data

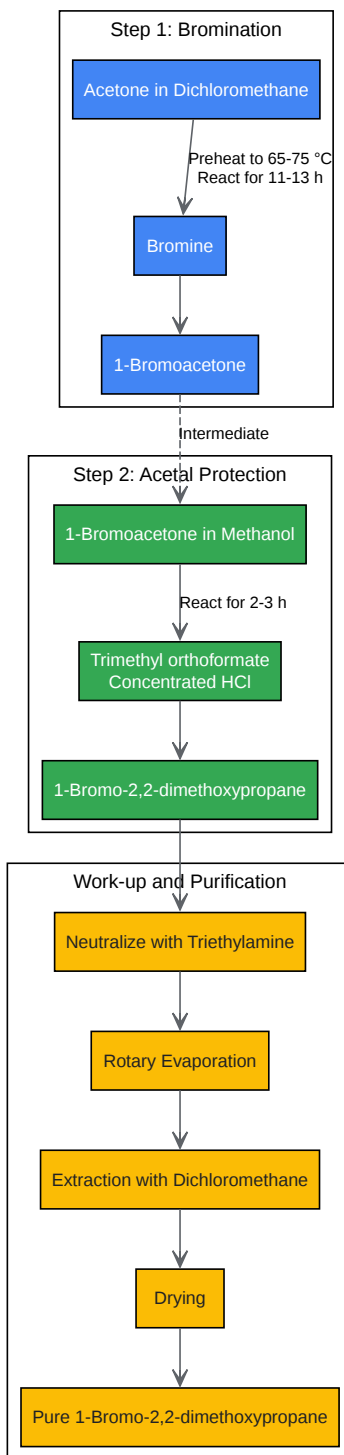
Spectroscopy	Data	Reference(s)
<sup>1</sup> H NMR (Proton NMR)	(Predicted) $\delta$ 3.45 (s, 2H, CH <sub>2</sub> Br), 3.25 (s, 6H, 2 x OCH <sub>3</sub> ), 1.40 (s, 3H, CH <sub>3</sub> )	
<sup>13</sup> C NMR (Carbon-13 NMR)	(Predicted) $\delta$ 101.5 (C), 49.0 (OCH <sub>3</sub> ), 38.0 (CH <sub>2</sub> Br), 23.0 (CH <sub>3</sub> )	
Infrared (IR) Spectroscopy	(Predicted) $\nu$ (cm <sup>-1</sup> ): 2980-2850 (C-H stretch), 1470-1450 (C-H bend), 1150-1050 (C-O stretch), 750-650 (C-Br stretch)	
Mass Spectrometry (MS)	(Predicted m/z): 167/169 ([M-CH <sub>3</sub> ] <sup>+</sup> ), 151/153 ([M-OCH <sub>3</sub> ] <sup>+</sup> ), 89 ([M-Br] <sup>+</sup> )	

## Synthesis of 1-Bromo-2,2-dimethoxypropane

**1-Bromo-2,2-dimethoxypropane** is an important intermediate in biological medicine synthesis. A common synthetic route involves a two-step process starting from acetone: an initial bromination followed by the protection of the ketone group as a dimethyl acetal. This method is advantageous due to the low cost of starting materials and simple reaction operations.

## Logical Workflow for Synthesis

## Synthesis Workflow of 1-Bromo-2,2-dimethoxypropane



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